

Application Notes and Protocols for Meptyldinocap Formulation in Greenhouse Applications

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Compound of Interest

Compound Name: Meptyldinocap

Cat. No.: B1662176

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Introduction

Meptyldinocap is a dinitrophenol fungicide, specifically the single, more active isomer of the older fungicide dinocap. It is recognized for its protective and curative action against powdery mildew diseases on a variety of crops. **Meptyldinocap** functions by uncoupling mitochondrial oxidative phosphorylation in fungi, disrupting their energy production. This document provides detailed application notes and protocols for the use of **meptyldinocap** formulations in a greenhouse research setting, focusing on its efficacy, safety, and application methodologies.

Data Presentation

Table 1: Physicochemical Properties of **Meptyldinocap**

Property	Value
Common Name	Meptyldinocap
Chemical Name	2-(1-methylheptyl)-4,6-dinitrophenyl (2E)-2-butenoate
CAS Number	131-72-6
Molecular Formula	C ₁₈ H ₂₄ N ₂ O ₆
Molecular Weight	364.4 g/mol
Formulation Type	Emulsifiable Concentrate (EC), commonly 350 g/L
Mode of Action	Uncoupler of oxidative phosphorylation (FRAC Group 29)

Table 2: Toxicological Profile of **Meptyldinocap**

Study Type	Species	Results	Reference
90-Day Oral Toxicity	Rat	NOAEL = 650 ppm (37/41 mg/kg bw/day)	
90-Day Oral Toxicity	Dog	NOAEL = 60 ppm (1.51 mg/kg bw/day)	
Prenatal Developmental	Rabbit	Maternal NOAEL = 12 mg/kg bw/day	
Prenatal Developmental	Rat	Maternal NOAEL = 50 mg/kg bw/day	

Table 3: Hypothetical Efficacy of **Meptyldinocap** against Powdery Mildew (*Podosphaera xanthii*) on Greenhouse Cucumber

Treatment (g a.i./hL)	Application Interval (days)	Mean Disease Severity (%)	Control Efficacy (%)
Untreated Control	-	85.2	-
Meptyldinocap 350 g/L EC @ 10 g/hL	7	12.5	85.3
Meptyldinocap 350 g/L EC @ 20 g/hL	7	5.8	93.2
Meptyldinocap 350 g/L EC @ 10 g/hL	14	25.3	70.3
Meptyldinocap 350 g/L EC @ 20 g/hL	14	15.1	82.3
Standard Fungicide	7	8.2	90.4

Note: This data is illustrative for a research context and actual efficacy may vary.

Experimental Protocols

1. Greenhouse Efficacy Trial for Powdery Mildew Control

Objective: To evaluate the efficacy of a **meptyldinocap** 350 g/L EC formulation in controlling powdery mildew on a susceptible greenhouse crop (e.g., cucumber, *Cucumis sativus*).

Materials:

- **Meptyldinocap** 350 g/L EC formulation
- Susceptible cucumber plants (e.g., cv. 'Marketmore 76'), 4-6 true leaves
- Pressurized spray system with fine-mist nozzles
- Personal Protective Equipment (PPE): chemical-resistant gloves, lab coat, safety glasses, and a respirator

- Disease assessment scale (e.g., 0-5 scale where 0 = no disease, 5 = >50% leaf area infected)
- Greenhouse with controlled environment (20-25°C, 60-70% RH)

Procedure:

- Plant Acclimatization: Acclimatize cucumber plants to greenhouse conditions for one week prior to the experiment.
- Experimental Design: Arrange plants in a randomized complete block design with a minimum of four replicates per treatment.
- Inoculation: Artificially inoculate plants with a suspension of *Podosphaera xanthii* conidia (1×10^5 conidia/mL) or by shaking infected leaves over healthy plants.
- Treatment Preparation: Prepare spray solutions of **meptyldinocap** at desired concentrations (e.g., 10 and 20 g a.i./hL) and a standard fungicide for comparison. Include an untreated control.
- Application: Apply treatments 48 hours after inoculation, ensuring thorough coverage of all leaf surfaces to the point of drip.
- Re-application: Re-apply treatments at 7 and 14-day intervals as per the experimental design.
- Data Collection: Assess disease severity on all leaves of each plant 7, 14, and 21 days after the initial application using the disease assessment scale.
- Statistical Analysis: Analyze disease severity data using Analysis of Variance (ANOVA) and a means separation test (e.g., Tukey's HSD) to determine significant differences between treatments.

2. Dose-Response and Phytotoxicity Assessment

Objective: To determine the optimal dose range of **meptyldinocap** for powdery mildew control and to assess potential phytotoxicity on a range of greenhouse crops.

Materials:

- **Meptyldinocap** 350 g/L EC formulation
- A selection of greenhouse crops (e.g., cucumber, tomato, pepper, petunia, poinsettia)
- Spray equipment and PPE as described above
- Phytotoxicity rating scale (e.g., 1-5, where 1 = no damage, 5 = severe necrosis/stunting)

Procedure:

- **Plant Material:** Use healthy, uniform plants of each selected species.
- **Treatment Concentrations:** Prepare a range of **meptyldinocap** concentrations, including a 0.5x, 1x, 2x, and 4x of a potential use rate (e.g., starting from 10 g a.i./hL).
- **Application:** Apply each concentration to a set of replicate plants for each species.
- **Phytotoxicity Assessment:** Visually assess plants for any signs of phytotoxicity (e.g., leaf burn, chlorosis, stunting, necrosis) at 3, 7, and 14 days after application.
- **Dose-Response on Target Crop:** For a target crop like cucumber, follow the efficacy trial protocol with the range of concentrations to determine the dose-response curve for powdery mildew control.
- **Data Analysis:** Analyze phytotoxicity ratings and disease control data to identify the optimal application rate that maximizes efficacy while minimizing crop damage.

3. Safety Protocol for Greenhouse Application

Objective: To ensure the safe handling and application of **meptyldinocap** formulations in a greenhouse environment.

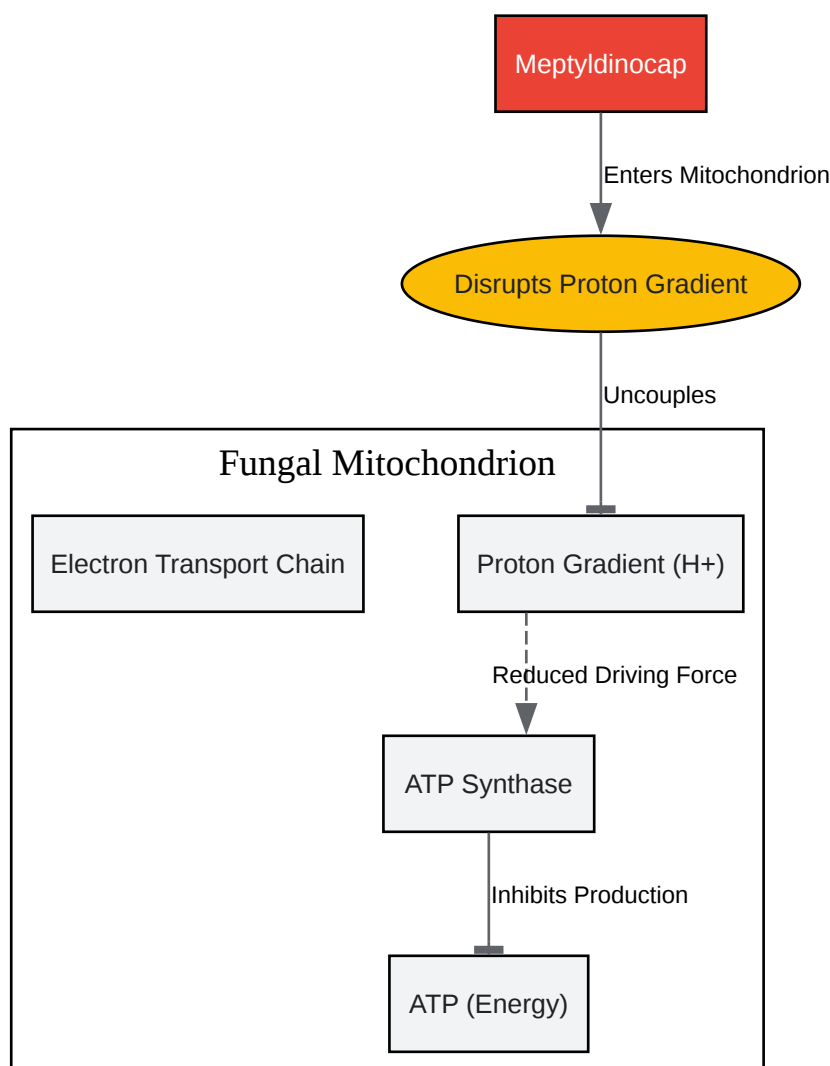
Procedure:

- **Personal Protective Equipment (PPE):** All personnel handling or applying **meptyldinocap** must wear appropriate PPE, including chemical-resistant gloves, a lab coat over long-

sleeved shirt and long pants, safety glasses with side shields, and a respirator with an organic vapor cartridge.

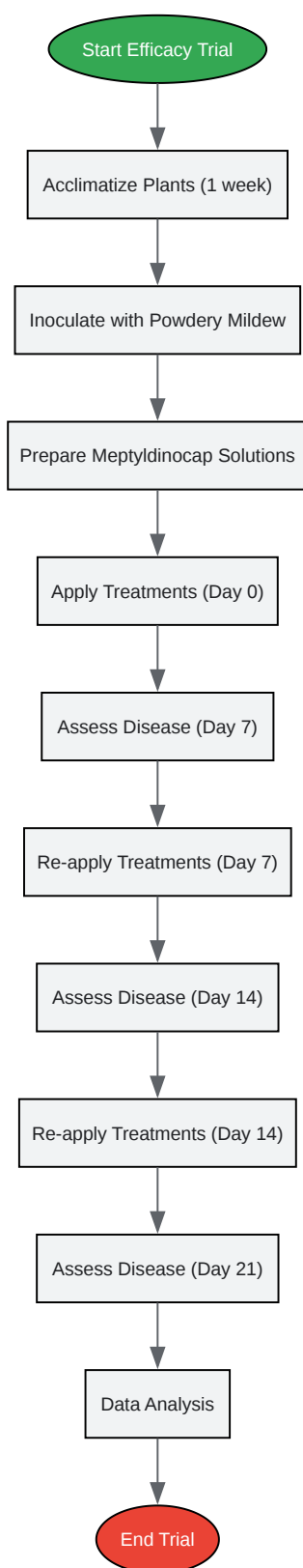
- Ventilation: Ensure the greenhouse is well-ventilated during and after application. If possible, use exhaust fans to circulate air.
- Restricted Entry Interval (REI): Adhere to the product-specific REI. Post warning signs at all entrances to the treated area.
- Mixing and Loading: Mix and load the fungicide in a well-ventilated area, preferably in a designated mixing station.
- Spill Management: In case of a spill, contain the material with absorbent pads or granules. Dispose of contaminated materials as hazardous waste.
- First Aid: Have a first aid kit and emergency contact information readily available. In case of skin contact, wash thoroughly with soap and water. In case of eye contact, flush with clean water for at least 15 minutes. If inhaled, move to fresh air. Seek medical attention if symptoms persist.

Mandatory Visualizations



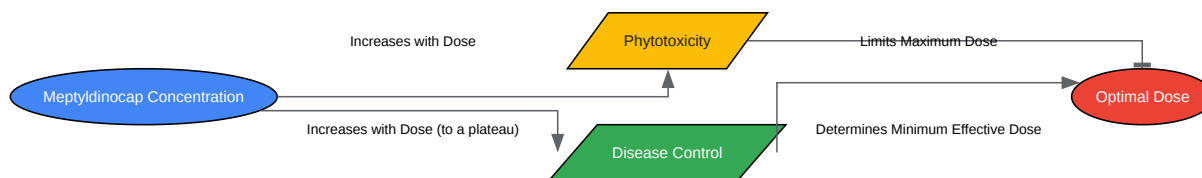
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Caption: Signaling pathway of **meptyldinocap**'s fungicidal action.



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Caption: Experimental workflow for a greenhouse efficacy trial.



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Caption: Logical relationship for a dose-response study.

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